

An In-depth Technical Guide to the Chemical Properties of Indan-5-carbaldehyde

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Compound of Interest

Compound Name: *Indan-5-carbaldehyde*

Cat. No.: *B1583184*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and reactivity of **Indan-5-carbaldehyde** (CAS No: 30084-91-4). The information is intended for use by researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Chemical and Physical Properties

Indan-5-carbaldehyde, also known as 2,3-dihydro-1H-indene-5-carbaldehyde or 5-formylindan, is an aromatic aldehyde featuring an indane bicyclic structure.^{[1][2][3]} It presents as a colorless to light yellow or colorless oily liquid.^{[1][4]} Its core properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O	[1][3][5][6]
Molecular Weight	146.19 g/mol	[1][2][3][6][7]
Melting Point	255-257 °C	[1][4]
Boiling Point	262.3 °C at 760 mmHg[5]	
	146.0-147.5 °C at 29 Torr[1][4]	
Density	1.122 g/cm ³ (Predicted/Calculated)	[1][5]
Flash Point	139.7 °C	[5]
Refractive Index	1.61	[5]
Vapor Pressure	0.011 mmHg at 25 °C	[5]
Water Solubility	log ₁₀ WS: -2.79 (Calculated)	[7]
Octanol/Water Partition Coefficient	logP _{o/w} : 1.988 (Calculated)	[7]
Appearance	Colorless to light yellow liquid	[1][4]
Storage Temperature	2-8°C, stored under nitrogen	[1][4]

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of **Indan-5-carbaldehyde**. Key spectral data are outlined below.

Spectroscopy	Data Highlights	Source
^1H NMR	Spectra available in CCl_4 solvent.	[8]
IR Spectra	Vapor phase and neat (capillary cell) spectra are available.	[2][8][9]
UV-Vis Spectrum	Spectrum available in Methanol solvent.	[8]
Kovats Retention Index	Standard non-polar: 1320; Standard polar: 2042.	[2][7]

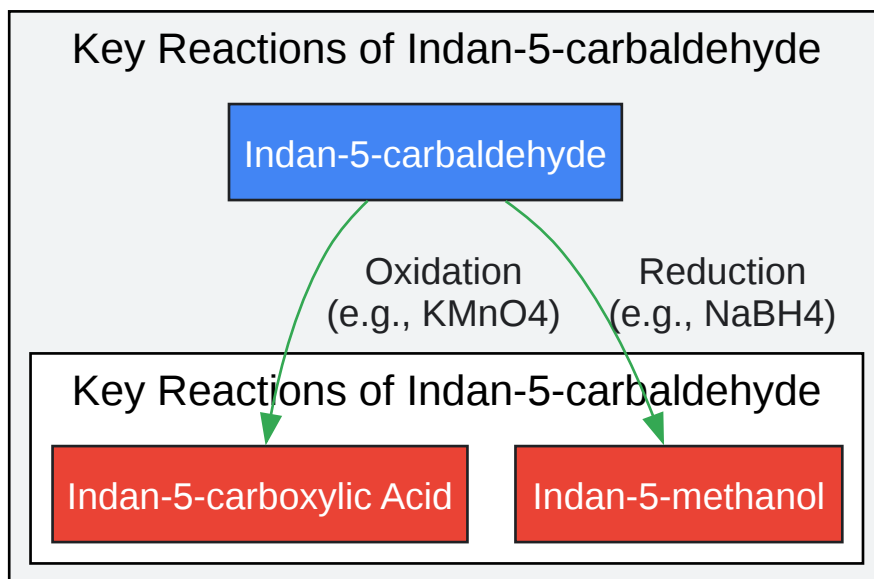
Chemical Reactivity and Synthesis

Indan-5-carbaldehyde's reactivity is primarily dictated by the aldehyde functional group attached to the indane scaffold.

Key Reactions:

- Oxidation: The aldehyde group can be oxidized to form indan-5-carboxylic acid using strong oxidizing agents like potassium permanganate.[10]
- Reduction: The aldehyde can be reduced to the corresponding alcohol, indan-5-methanol, using reducing agents such as sodium borohydride or lithium aluminum hydride.[10]

Key Reactions of Indan-5-carbaldehyde



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Caption: Key chemical transformations of **Indan-5-carbaldehyde**.

Synthesis Methods:

Indan-5-carbaldehyde can be synthesized via several routes:

- Vilsmeier-Haack Reaction: This method involves the formylation of indane at the 5th position using N,N-dimethylformamide (DMF) and phosphorus oxychloride.^[10]
- Oxidation of Indan-5-methanol: The oxidation of the corresponding primary alcohol, indan-5-methanol, using oxidizing agents like pyridinium chlorochromate (PCC) or manganese dioxide yields the aldehyde.^[10]
- Formylation of Indane: A common laboratory-scale synthesis involves the reaction of indane with a formylating agent in the presence of a Lewis acid.

The following protocol is based on the reaction of indane with 1,1-dichlorodimethyl ether in the presence of tin tetrachloride.^[4]

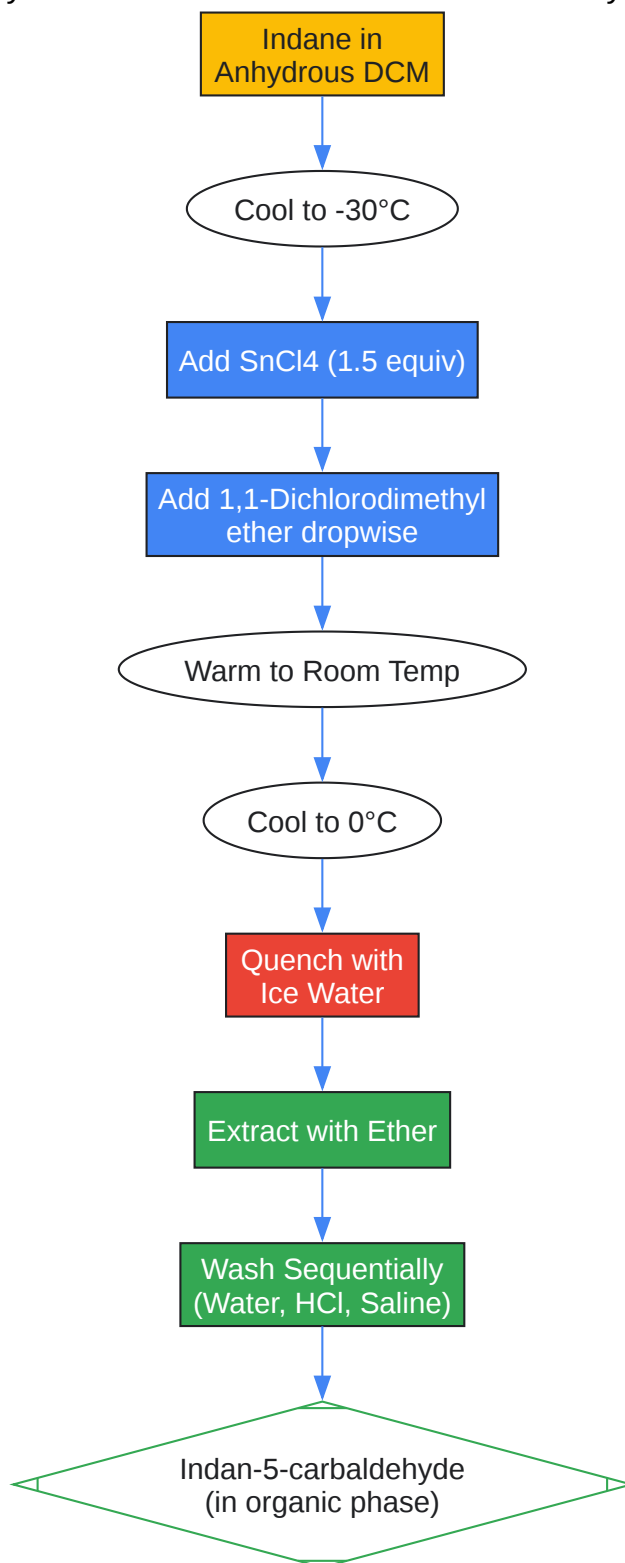
Materials:

- Indane (15 g, 127 mmol)
- Anhydrous Dichloromethane (DCM, 150 mL)
- Tin Tetrachloride (SnCl_4 , 50 g, 190 mmol, 1.5 equiv.)
- 1,1-Dichlorodimethyl ether (11.6 g, 127 mmol)
- Ice water
- Ether
- 5% aqueous HCl
- Saturated saline solution

Procedure:

- Dissolve indane in anhydrous DCM under a nitrogen atmosphere.
- Cool the solution to $-30\text{ }^{\circ}\text{C}$.
- Add tin tetrachloride to the cooled solution all at once.
- Slowly add 1,1-dichlorodimethyl ether dropwise.
- After 20 minutes of reaction, remove the cooling bath and allow the mixture to warm to room temperature.
- Cool the reaction mixture to $0\text{ }^{\circ}\text{C}$ and quench the reaction by adding 100 mL of ice water.
- Extract the mixture with ether (2 x 250 mL).
- Wash each extract sequentially with water (2 x 100 mL), 5% aqueous HCl (50 mL), and saturated saline (2 x 100 mL).
- Combine the organic phases for further purification (e.g., drying and solvent evaporation).

Synthesis Workflow for Indan-5-carbaldehyde



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Caption: Experimental workflow for the synthesis of **Indan-5-carbaldehyde**.

Safety and Handling

Indan-5-carbaldehyde is associated with several hazards and requires careful handling.

Hazard Identification:[2]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.
- Other Hazards: May form explosive peroxides; it is also a lachrymator (substance that causes tears).[11]

Precautionary Measures and Handling:

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[11] Use explosion-proof electrical and ventilating equipment.[11]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[11]
- Handling: Avoid breathing vapors or mists. Wash skin thoroughly after handling.[11] Keep away from heat, sparks, open flames, and hot surfaces.[11] Ground/bond container and receiving equipment to prevent static discharge.[11]
- Storage: Store in a cool, dry, and well-ventilated place.[11] Keep the container tightly closed. It is recommended to store under an inert atmosphere.[11]

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